

Application Notes and Protocols for DNS-8254 in Cell Culture Experiments

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Compound of Interest

Compound Name: DNS-8254

Cat. No.: B1663155

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These application notes provide a comprehensive guide for the preparation and use of **DNS-8254**, a potent and highly selective inhibitor of phosphodiesterase 2A (PDE2A), in cancer cell culture experiments.

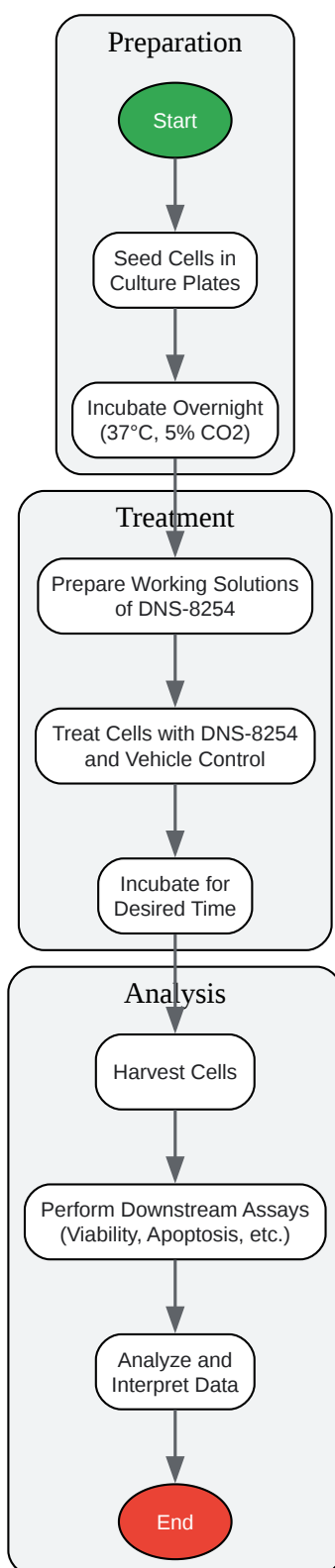
Introduction

DNS-8254 is a small molecule inhibitor of phosphodiesterase 2A (PDE2A), an enzyme responsible for the degradation of cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP). By inhibiting PDE2A, **DNS-8254** increases intracellular levels of these second messengers, leading to the activation of downstream signaling pathways, primarily the Protein Kinase A (PKA) and Protein Kinase G (PKG) pathways. Dysregulation of these pathways has been implicated in the progression of various cancers, making PDE2A a potential therapeutic target.

Recent studies have highlighted the role of PDE2A in cancer cell proliferation, migration, and apoptosis. While **DNS-8254** was initially developed for neurological disorders, its high potency and selectivity for PDE2A make it a valuable research tool for investigating the role of this enzyme in oncology.

Mechanism of Action

DNS-8254 selectively binds to the catalytic site of the PDE2A enzyme, preventing the hydrolysis of cAMP and cGMP. This leads to an accumulation of these cyclic nucleotides within the cell, subsequently activating PKA and PKG. These kinases then phosphorylate a variety of downstream targets involved in the regulation of cellular processes such as cell cycle progression, apoptosis, and gene expression.



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